

Application Notes and Protocols for Intraperitoneal Administration of RS102895

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Compound of Interest

Compound Name: RS102895

Cat. No.: B15602449

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These application notes provide a comprehensive guide for the intraperitoneal (i.p.) administration of **RS102895**, a potent and specific antagonist of the C-C chemokine receptor 2 (CCR2). This document outlines detailed protocols for in vivo studies, summarizes key quantitative data from preclinical research, and illustrates the underlying signaling pathway.

Introduction

RS102895 is a small molecule inhibitor that selectively blocks the CCR2 receptor, thereby impeding the signaling cascade initiated by its primary ligand, monocyte chemoattractant protein-1 (MCP-1 or CCL2).[1][2] This interaction plays a crucial role in the recruitment of monocytes and macrophages to sites of inflammation.[3][4][5] Consequently, **RS102895** is a valuable tool for investigating the role of the CCL2/CCR2 axis in various pathological conditions, including inflammation, autoimmune diseases, and cancer.[5][6][7][8]

Quantitative Data Summary

The following tables summarize key parameters and findings from in vivo studies utilizing **RS102895**.

Table 1: Pharmacokinetic and Dosing Parameters for **RS102895** in Mice

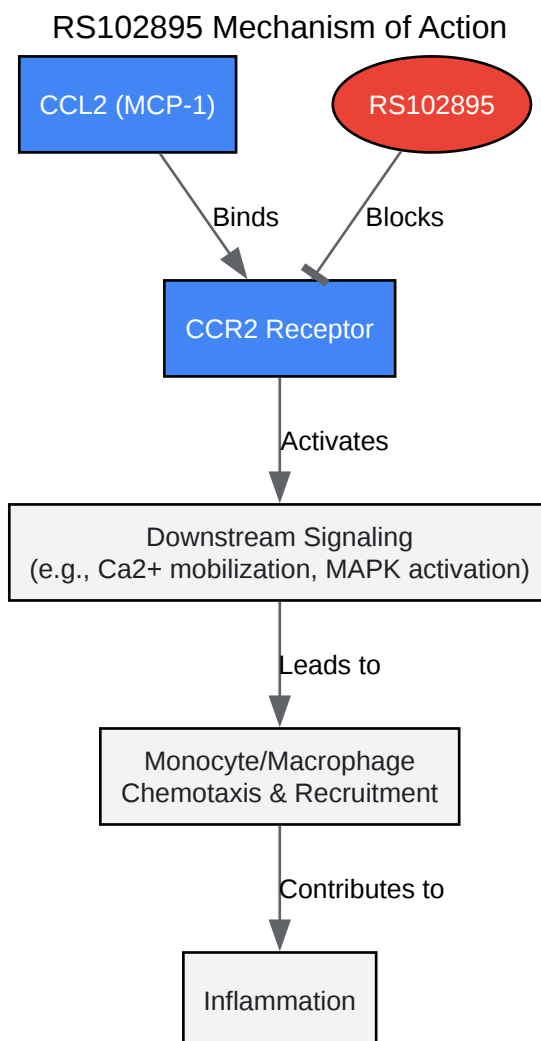
Parameter	Value	Species	Administration Route	Reference
Half-life	~1 hour	Mouse	Intraperitoneal	[3][4]
Effective Plasma Concentration	>20 ng/mL	Mouse	Intraperitoneal	[3][4]
Recommended Dosage	5 mg/kg	Mouse	Intraperitoneal	[3]
Dosing Frequency	Every 6 hours	Mouse	Intraperitoneal	[3][4]

Table 2: Efficacy of **RS102895** in Preclinical Models

Model	Dosage Regimen	Key Findings	Reference
Mouse Vaccination Model	5 mg/kg i.p. every 6 hours for 4-5 doses	Significantly blocked monocyte migration to draining lymph nodes; Enhanced vaccine responses.	[3][4]
Severe Murine Experimental Autoimmune Neuritis (sm-EAN)	20 mg/kg i.p. daily for 5 days	Significantly reduced disease severity within 48 hours; More efficacious than intravenous immunoglobulin (IVIg).	[6]
Vincristine-Induced Neuropathic Pain	Not specified	Significantly reduced allodynia and monocyte infiltration in the sciatic nerve.	[7]
Diet-Induced Obesity	Not specified	Reduced hyperglycemia, insulinemia, and improved insulin sensitivity.	[8]

Signaling Pathway

RS102895 acts by competitively inhibiting the binding of CCL2 to its receptor, CCR2. This blockade disrupts downstream signaling pathways that are critical for monocyte and macrophage chemotaxis.



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Caption: **RS102895** blocks CCL2 binding to CCR2, inhibiting downstream signaling and monocyte recruitment.

Experimental Protocols

Preparation of **RS102895** for Intraperitoneal Injection

Due to the hydrophobic nature of **RS102895**, a suitable vehicle solution is required to ensure its solubility and bioavailability for in vivo administration.

Materials:

- **RS102895** powder
- Dimethyl sulfoxide (DMSO)
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Sterile Saline (0.9% NaCl) or Corn Oil
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Protocol 1: Aqueous-Based Vehicle[9]

This protocol is suitable for achieving a clear solution for injection.

- Prepare a stock solution of **RS102895** in DMSO (e.g., 25 mg/mL).
- In a sterile microcentrifuge tube, add the required volume of the DMSO stock solution.
- Add PEG300 to the tube. The final concentration should be 10% DMSO and 40% PEG300.
- Vortex the mixture until it is homogenous.
- Add Tween-80 to a final concentration of 5%.
- Vortex again to ensure complete mixing.
- Add sterile saline to reach the final desired volume (final saline concentration of 45%).
- Vortex thoroughly. If precipitation occurs, gentle heating or sonication can be used to aid dissolution.

- The final solution should be clear and administered fresh on the day of preparation.

Protocol 2: Oil-Based Vehicle^[9]

This protocol can be considered for studies requiring sustained release, though careful consideration is needed for long-dosing periods.

- Prepare a stock solution of **RS102895** in DMSO (e.g., 25 mg/mL).
- In a sterile microcentrifuge tube, add the required volume of the DMSO stock solution.
- Add sterile corn oil to achieve the final desired concentration (e.g., 10% DMSO, 90% Corn Oil).
- Vortex the mixture thoroughly until a homogenous suspension is formed.
- This formulation should be used immediately after preparation.

Intraperitoneal Injection Procedure in Mice

This protocol outlines the standard procedure for intraperitoneal injection in mice.^{[10][11][12]}

Materials:

- Prepared **RS102895** solution
- Sterile syringes (1 mL)
- Sterile needles (25-30 gauge)
- 70% ethanol or other appropriate skin disinfectant
- Gauze or cotton swabs

Procedure:

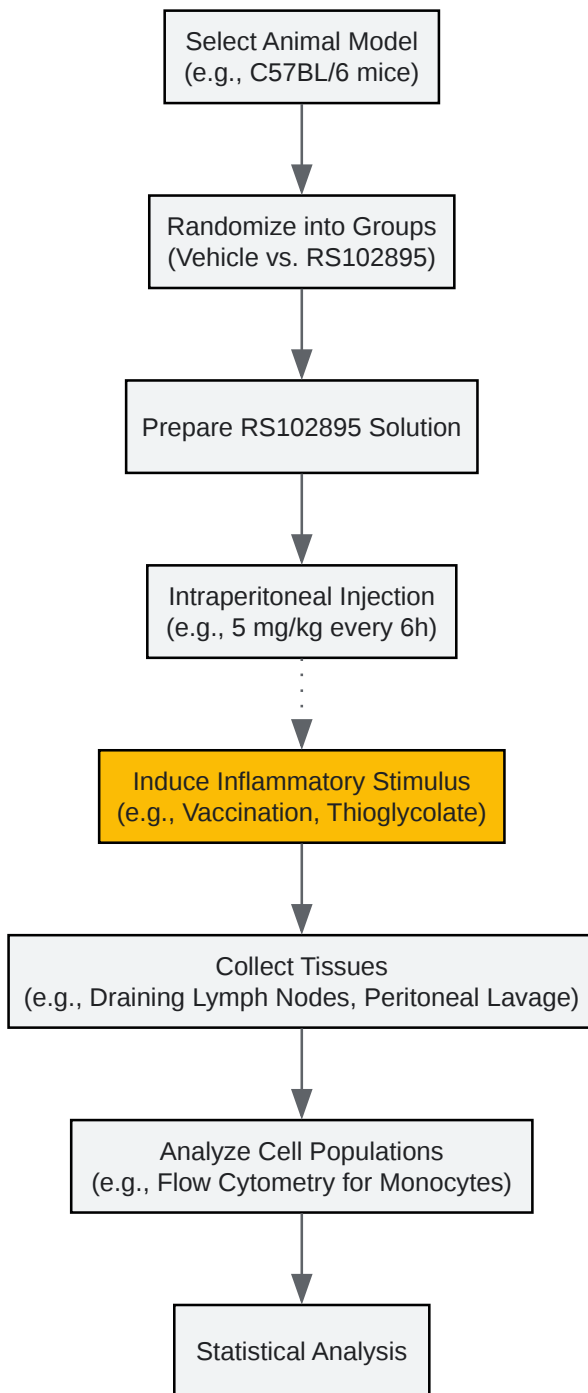
- **Animal Restraint:** Gently restrain the mouse using an appropriate method, such as the three-finger technique, ensuring a firm but not restrictive grip. The abdominal area should be accessible.

- **Injection Site Identification:** Position the mouse so its head is tilted slightly downwards. This allows the abdominal organs to move cranially, creating more space for the injection. The preferred injection site is the lower right quadrant of the abdomen to avoid the cecum and bladder.
- **Disinfection:** Clean the injection site with a gauze pad or cotton swab soaked in 70% ethanol.
- **Injection:** Insert the needle, bevel up, at a 30-45 degree angle into the peritoneal cavity. Aspirate briefly by pulling back the plunger to ensure the needle has not entered a blood vessel or organ.
- **Administration:** Slowly and steadily inject the **RS102895** solution. The maximum recommended injection volume for a mouse is typically <10 mL/kg.
- **Withdrawal:** Withdraw the needle smoothly and return the mouse to its cage.
- **Monitoring:** Observe the animal for any signs of distress or adverse reactions following the injection.

Experimental Workflow Example

The following diagram illustrates a typical workflow for an in vivo study evaluating the effect of **RS102895** on monocyte recruitment.

In Vivo Experimental Workflow with RS102895

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Caption: A generalized workflow for in vivo studies using **RS102895** to assess its impact on inflammation.

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